

Proper Disposal Procedures for GSK2236805: A Safety and Operations Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2236805

Cat. No.: B607792

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **GSK2236805**, a research-grade chemical compound.

Hazard Identification and Classification

Before disposal, it is critical to understand the hazards associated with **GSK2236805**. Based on available safety data, the compound presents the following risks:

- Acute Toxicity (Oral): Harmful if swallowed.[\[1\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Hazard Summary Table:

Hazard Classification	GHS Code	Signal Word	Description
Acute toxicity, oral (Category 4)	H302	Warning	Harmful if swallowed. [1]
Skin corrosion/irritation (Category 2)	H315	Warning	Causes skin irritation. [1]
Serious eye damage/eye irritation (Category 2A)	H319	Warning	Causes serious eye irritation. [1]
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335	Warning	May cause respiratory irritation. [1]

Personal Protective Equipment (PPE) and Safety Precautions

When handling **GSK2236805** for disposal, all personnel must adhere to strict safety protocols to minimize exposure.

- Engineering Controls: Always handle the compound in areas with adequate ventilation, such as a fume hood. Ensure that a safety shower and eyewash station are readily accessible.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles with side-shields.[\[1\]](#)
 - Hand Protection: Use compatible, chemically resistant gloves.[\[1\]](#)
 - Skin and Body Protection: Wear a lab coat or other protective clothing.[\[1\]](#)

- Respiratory Protection: If dust or aerosols may be generated, use a suitable NIOSH-approved respirator.[1]

Step-by-Step Disposal Protocol

The disposal of **GSK2236805** must be managed as hazardous waste in accordance with federal, state, and local regulations.[2] Never dispose of this chemical down the drain or in the regular trash.[3][4]

Step 1: Waste Determination and Segregation

- Classify the material as a hazardous waste.[3][4]
- Do not mix **GSK2236805** waste with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.[5][6] At a minimum, segregate acids, bases, oxidizers, and flammable solvents.[6][7]

Step 2: Container Selection and Labeling

- Select a waste container that is in good condition, leak-proof, and chemically compatible with the compound and any solvents used.[3][5] The original container is often a suitable choice.[5]
- Affix a "Hazardous Waste" label to the container.[4][5]
- The label must include the full chemical name ("**GSK2236805**"), the quantity, and a clear description of all constituents and their percentages. Do not use abbreviations or chemical formulas.[4][5]

Step 3: Waste Accumulation and Storage

- Keep the waste container tightly sealed at all times, except when adding waste.[3][5] Funnels left in the container opening are not acceptable.[6]
- Store the container in a designated, secure hazardous waste accumulation area near the point of generation.[5]

- Ensure the storage area has secondary containment to capture any potential leaks or spills.
[4]

Step 4: Scheduling and Pickup

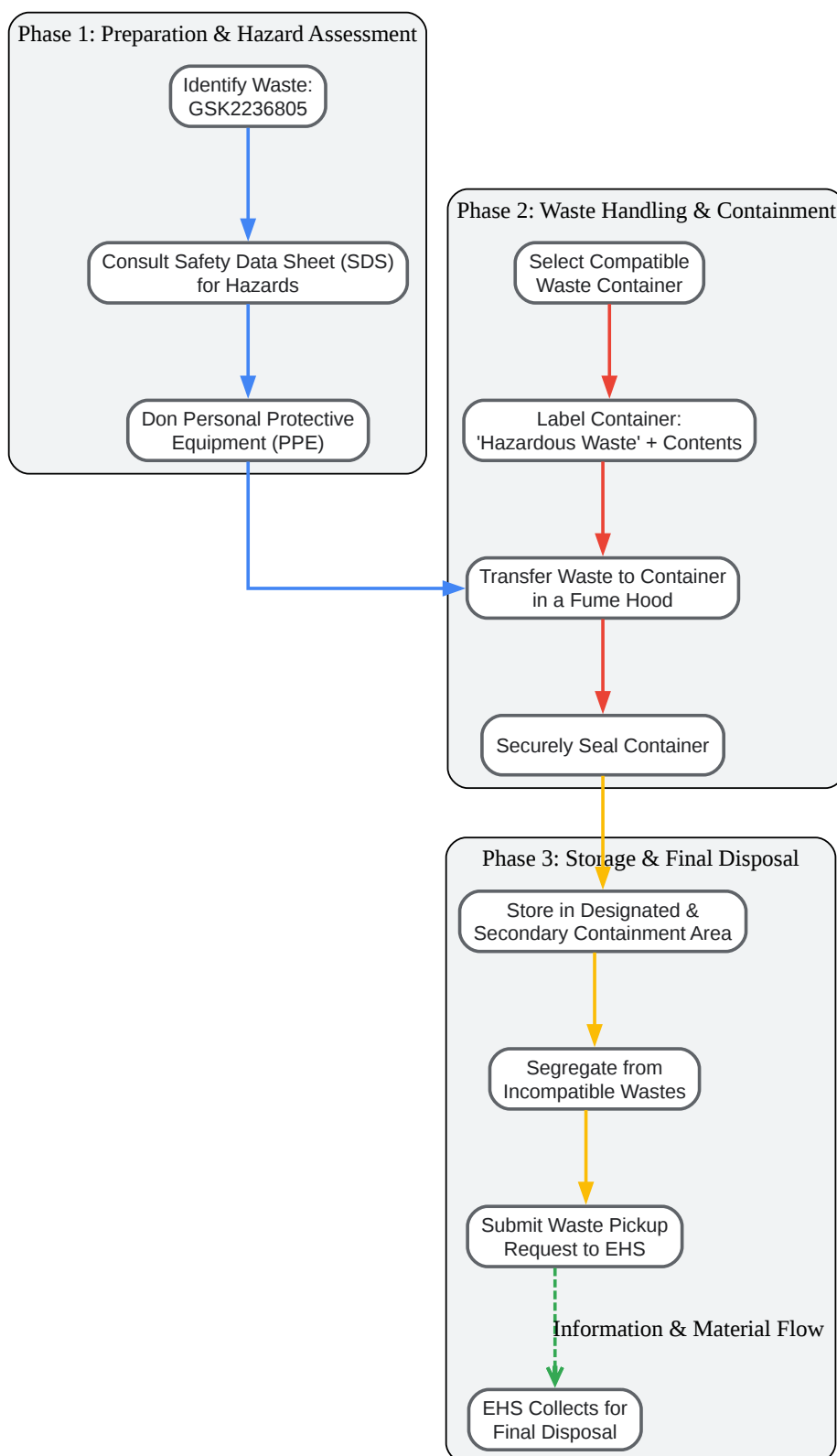
- Contact your institution's EHS department to schedule a waste pickup.[4] Follow their specific procedures for making a request.
- Do not abandon chemicals. You are responsible for all materials in your area, including those inherited from previous occupants.[5]

Disposal of Contaminated Labware:

- Labware (e.g., glassware, pipette tips) contaminated with **GSK2236805** must also be treated as hazardous waste.[4]
- Package the contaminated items in a compatible, sealed container and label it clearly as "Hazardous Waste," listing the chemical contaminant.[4]
- Empty chemical containers must be triple-rinsed with a suitable solvent. This rinsate must be collected and disposed of as hazardous waste.[4] After rinsing, the container may be disposed of in the regular trash or recycled, depending on institutional policy.[2][4]

Experimental Workflow and Disposal Logic

The following diagram illustrates the procedural workflow for the proper disposal of **GSK2236805**.



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Caption: Workflow for the safe disposal of **GSK2236805**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 3. mtu.edu [mtu.edu]
- 4. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 5. engineering.purdue.edu [engineering.purdue.edu]
- 6. rtong.people.ust.hk [rtong.people.ust.hk]
- 7. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for GSK2236805: A Safety and Operations Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607792#gsk2236805-proper-disposal-procedures]

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